

A Comparative Guide to the Binding Affinities of Inositol Derivatives

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Compound of Interest

Compound Name: *myo-Inositol hexasulfate
hexapotassium*

Cat. No.: *B12287522*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a quantitative comparison of the binding affinities of various inositol derivatives to their protein targets, supported by experimental data from peer-reviewed literature. The information is intended to assist researchers in understanding the specific interactions of these crucial signaling molecules and to aid in the development of novel therapeutics.

Quantitative Binding Affinity Data

The binding affinities of inositol derivatives are critical determinants of their biological function. The dissociation constant (K_d), inhibition constant (K_i), and half-maximal inhibitory concentration (IC_{50}) are key parameters used to quantify these interactions. The following tables summarize the available quantitative data for various inositol phosphates and pyrophosphates with their respective protein binding partners.

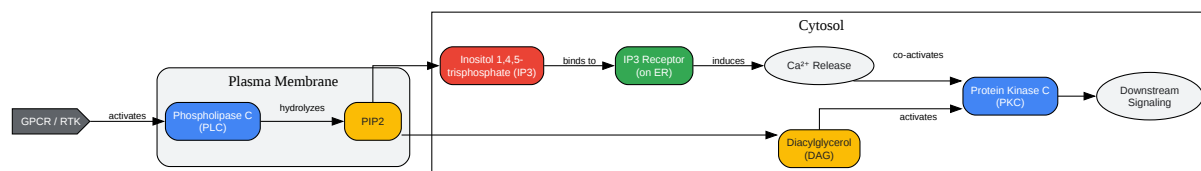
Inositol Derivative	Protein Target	Binding Affinity (Kd)	Experimental Method	Reference
Ins(1,3,4,5)P ₄	EST684797 PH domain	43 nM	Isothermal Titration Calorimetry (ITC)	[1]
Ins(1,3,4)P ₃	EST684797 PH domain	49 nM	Isothermal Titration Calorimetry (ITC)	[1]
InsP ₆	Rat Heart Tissue	22 - 35 nM	Radioligand Binding Assay	[2]
InsP ₆	Bovine Retinal Membranes	2.5 μM	Radioligand Binding Assay	[3]
Inositol Phosphates	RAC/PKB PH Domain	1 - 10 μM	Tryptophan Fluorescence Quenching	[4]
D3-phosphorylated Phosphoinositides	RAC/PKB PH Domain	0.5 μM	Tryptophan Fluorescence Quenching	[4]
InsP ₆	AtFHA2	~34 μM	Isothermal Titration Calorimetry (ITC)	[5]
4-PP-InsP ₅	AtFHA2	Substantially tighter than InsP ₆	Isothermal Titration Calorimetry (ITC)	[5][6]
InsP ₆	Human Neutrophil Membranes (Site 1)	150 nM	Radioligand Binding Assay	[7]
InsP ₆	Human Neutrophil	5 μM	Radioligand Binding Assay	[7]

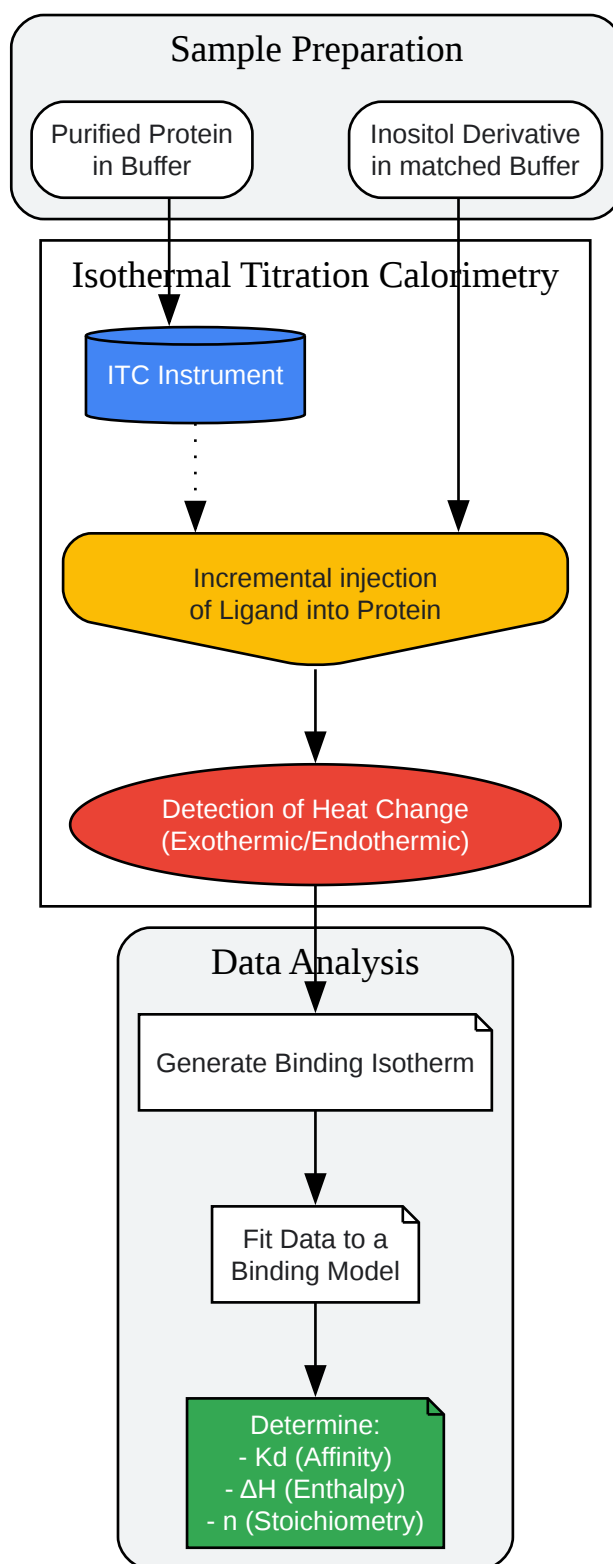
Membranes (Site
2)

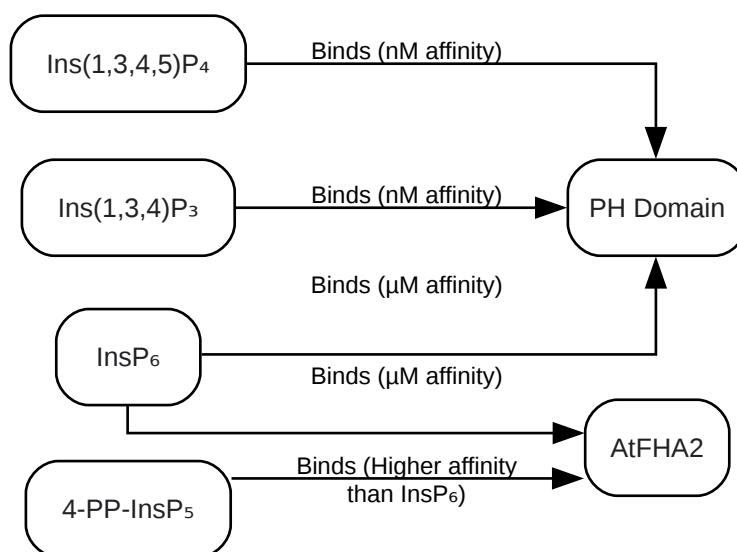
Note: Direct comparison of affinity values should be made with caution due to variations in experimental conditions, protein constructs, and methodologies across different studies.

Signaling Pathway and Experimental Visualizations

To further elucidate the context of these binding interactions and the methods used to measure them, the following diagrams are provided.







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